

"Tert-butyl 2-iodobenzoate" CAS number and properties

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Compound of Interest

Compound Name: *Tert-butyl 2-iodobenzoate*

Cat. No.: *B169172*

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Technical Guide: Tert-butyl 2-iodobenzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **tert-butyl 2-iodobenzoate**, a key reagent in organic synthesis with significant applications in the development of novel chemical entities. This document details its chemical and physical properties, provides a detailed experimental protocol for its synthesis, and explores its applications, particularly in the field of medicinal chemistry.

Core Compound Information

CAS Number: 110349-26-3[1]

Molecular Formula: $C_{11}H_{13}IO_2$ [1]

Molecular Weight: 304.12 g/mol [1]

Synonyms: 2-Iodobenzoic acid tert-butyl ester, **tert-Butyl 2-iodobenzoate**[2]

Physicochemical Properties

A summary of the key physical and chemical properties of **tert-butyl 2-iodobenzoate** is presented in the table below.

Property	Value	Reference
Appearance	Colorless to light yellow liquid	
Boiling Point	142 °C at 1 Torr	[3]
Density	1.528 ± 0.06 g/cm ³ (Predicted)	[3]
Solubility	Soluble in organic solvents such as chloroform, ethanol, and benzene; insoluble in water.	
Storage	2-8°C, protect from light, sealed in dry conditions.	[1]

Synthesis of Tert-butyl 2-iodobenzoate: Experimental Protocol

The following protocol describes a plausible method for the synthesis of **tert-butyl 2-iodobenzoate** via the esterification of 2-iodobenzoic acid. This method is adapted from general procedures for the synthesis of tert-butyl esters from carboxylic acids.

Materials:

- 2-Iodobenzoic acid
- Thionyl chloride (SOCl₂)
- N,N-Dimethylformamide (DMF) (catalytic amount)
- Potassium tert-butoxide (t-BuOK)
- Anhydrous Tetrahydrofuran (THF)
- Anhydrous Dichloromethane (CH₂Cl₂)
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution

- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- Activation of 2-Iodobenzoic Acid:
 - In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), suspend 2-iodobenzoic acid (1.0 equivalent) in anhydrous dichloromethane.
 - Add a catalytic amount of DMF.
 - Slowly add thionyl chloride (1.2 equivalents) to the suspension at 0 °C (ice bath).
 - Allow the reaction mixture to warm to room temperature and then heat to reflux for 2-3 hours, or until the reaction is complete (monitored by TLC).
 - Remove the solvent and excess thionyl chloride under reduced pressure using a rotary evaporator to obtain the crude 2-iodobenzoyl chloride.
- Esterification:
 - Dissolve the crude 2-iodobenzoyl chloride in anhydrous THF.
 - In a separate flask, dissolve potassium tert-butoxide (1.1 equivalents) in anhydrous THF.

- Slowly add the solution of 2-iodobenzoyl chloride to the potassium tert-butoxide solution at 0 °C.
- Allow the reaction mixture to stir at room temperature for 12-16 hours.
- Work-up and Purification:
 - Quench the reaction by the slow addition of water.
 - Extract the aqueous layer with dichloromethane (3x).
 - Combine the organic layers and wash with saturated aqueous NaHCO₃ solution, followed by brine.
 - Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄, filter, and concentrate under reduced pressure.
 - The crude product can be purified by column chromatography on silica gel to afford pure **tert-butyl 2-iodobenzoate**.

Applications in Research and Drug Development

Tert-butyl 2-iodobenzoate is a versatile building block in organic synthesis. Its primary utility lies in its role as a precursor for more complex molecules, particularly in the development of pharmaceuticals and imaging agents.

Precursor for Bioactive Molecules

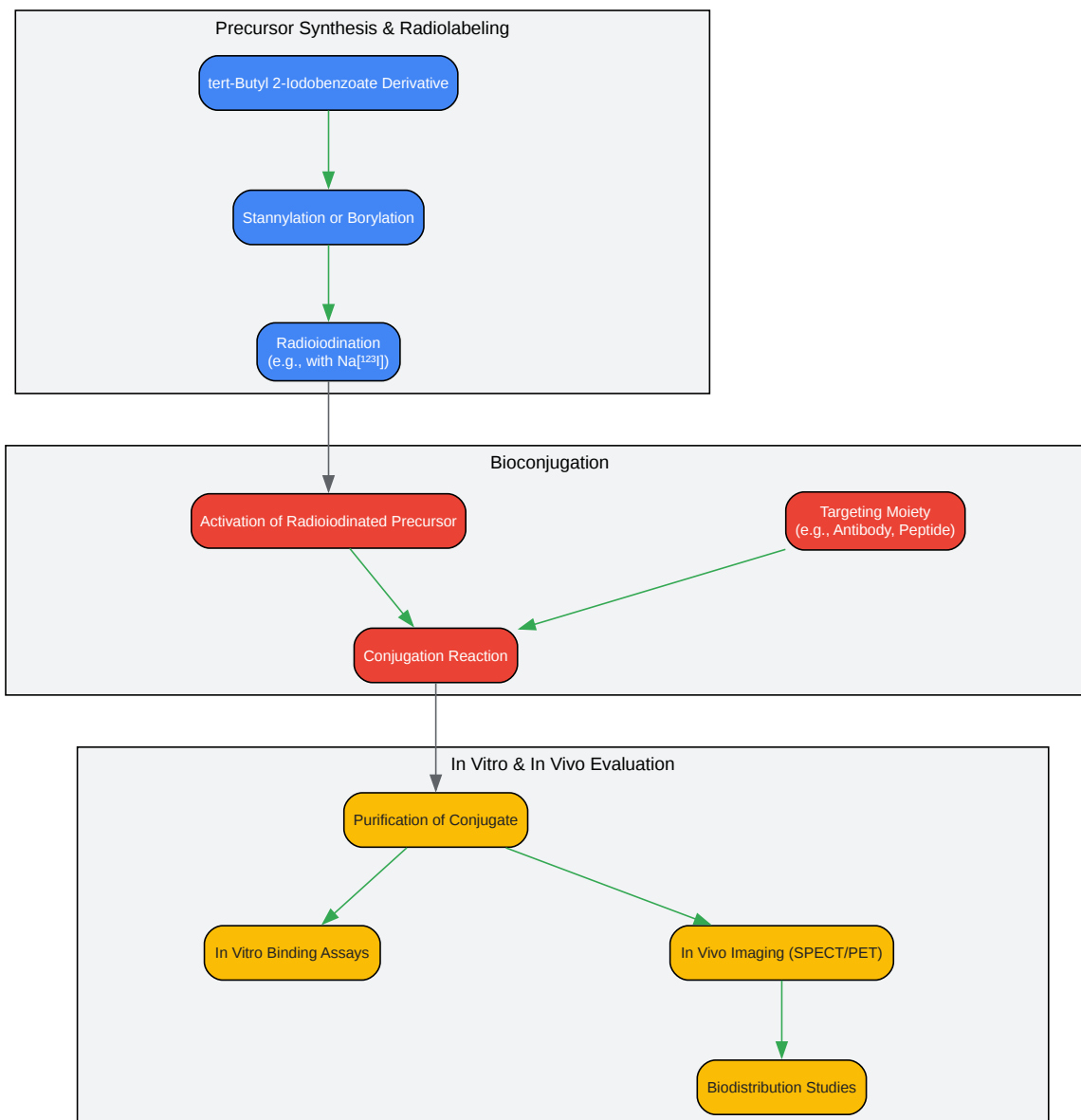
Derivatives of 2-iodobenzoic acid are instrumental in the synthesis of various active pharmaceutical ingredients (APIs), including non-steroidal anti-inflammatory drugs (NSAIDs)[4]. The carbon-iodine bond provides a reactive handle for various cross-coupling reactions, such as Suzuki and Sonogashira couplings, enabling the construction of complex molecular scaffolds[5].

Synthesis of Radioiodinated Imaging Agents

A significant application of 2-iodobenzoate derivatives is in the preparation of radioiodinated imaging agents for Single Photon Emission Computed Tomography (SPECT) and Positron

Emission Tomography (PET)[6]. The stable carbon-iodine bond on the benzene ring allows for the introduction of radioiodine isotopes. These imaging agents are designed to target specific biological entities, such as tumors or organs[7]. For instance, radioiodinated benzoyl esters have been synthesized for potential use in adrenal imaging[7].

The following diagram illustrates a generalized workflow for the application of a 2-iodobenzoate derivative in the preparation and evaluation of a radioiodinated imaging agent.



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Caption: Workflow for developing radioiodinated imaging agents.

Conclusion

Tert-butyl 2-iodobenzoate is a valuable and versatile chemical intermediate. Its well-defined properties and reactivity make it an important tool for synthetic chemists, particularly those working in drug discovery and the development of diagnostic agents. The methodologies and applications outlined in this guide are intended to support researchers in leveraging the full potential of this compound in their scientific endeavors.

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